

Technical Support Center: ML171 Solubility and Stability in DMSO

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Compound of Interest

Compound Name: ML171

Cat. No.: B113462

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For researchers, scientists, and drug development professionals utilizing the selective NADPH oxidase 1 (NOX1) inhibitor, **ML171**, this guide provides comprehensive information on its solubility and stability in Dimethyl Sulfoxide (DMSO). Adherence to proper handling and storage protocols is critical for ensuring experimental reproducibility and the integrity of the compound.

ML171 Solubility in DMSO

The solubility of **ML171** in DMSO can vary slightly between different suppliers and batches. Below is a summary of reported solubility data. It is always recommended to consult the certificate of analysis for batch-specific information.

Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)	Molecular Weight (g/mol)
Supplier A	≥ 64 mg/mL[1][2]	265.22 mM[1][2]	241.31[3][4]
Supplier B	50 mg/mL[4][5]	~207 mM	241.31[3][4]
Supplier C	48 mg/mL[6]	198.91 mM[6]	241.31[3][4]
Supplier D	Soluble to 100 mM[3]	100 mM[3]	241.31[3][4]

Note: The "≥" symbol indicates that the saturation point was not reached at the specified concentration.[1][2]

Troubleshooting and FAQs

This section addresses common issues encountered when working with **ML171** in DMSO.

Q1: My **ML171** is not fully dissolving in DMSO, what should I do?

A1: Several factors can affect solubility:

- **DMSO Quality:** DMSO is highly hygroscopic and absorbed moisture can significantly decrease the solubility of **ML171**.^[6] Always use fresh, anhydrous, high-purity DMSO.
- **Concentration:** You may be attempting to prepare a stock solution that exceeds the solubility limit of your specific batch of **ML171**.
- **Temperature:** Gentle warming to 37°C and vortexing or sonication can aid dissolution.^[7] However, avoid excessive heat which may degrade the compound.
- **Compound Purity:** Ensure you are using a high-purity grade of **ML171**, as impurities can affect solubility.

Q2: I observed precipitation in my **ML171** DMSO stock solution after storage. What is the cause and how can I resolve it?

A2: Precipitation, particularly after freeze-thaw cycles, is a common issue.

- **Resolubilization:** Before use, bring the aliquot to room temperature and vortex thoroughly. Gentle warming (37°C) or sonication can be used to redissolve the precipitate.
- **Prevention:** Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.

Q3: How should I store my **ML171** stock solutions in DMSO for optimal stability?

A3: Proper storage is crucial for maintaining the compound's integrity.

- **Temperature:** For long-term storage, -80°C is recommended, which can preserve the solution for up to 2 years.^{[2][3]} For shorter-term storage, -20°C is acceptable for up to 1 year.^{[2][3]} One supplier suggests stability for up to 3 months at -20°C.^[4]

- **Light Protection:** Store aliquots in amber or light-blocking tubes to protect from light, as phenothiazine compounds can be light-sensitive.
- **Aliquoting:** Prepare single-use aliquots to avoid repeated temperature fluctuations and exposure to atmospheric moisture.

Q4: Can I store my **ML171** DMSO stock solution at room temperature?

A4: It is not recommended to store **ML171** DMSO stock solutions at room temperature for extended periods. While the powder form may be shipped at ambient temperature, once dissolved, the compound is best stored at low temperatures to minimize degradation.

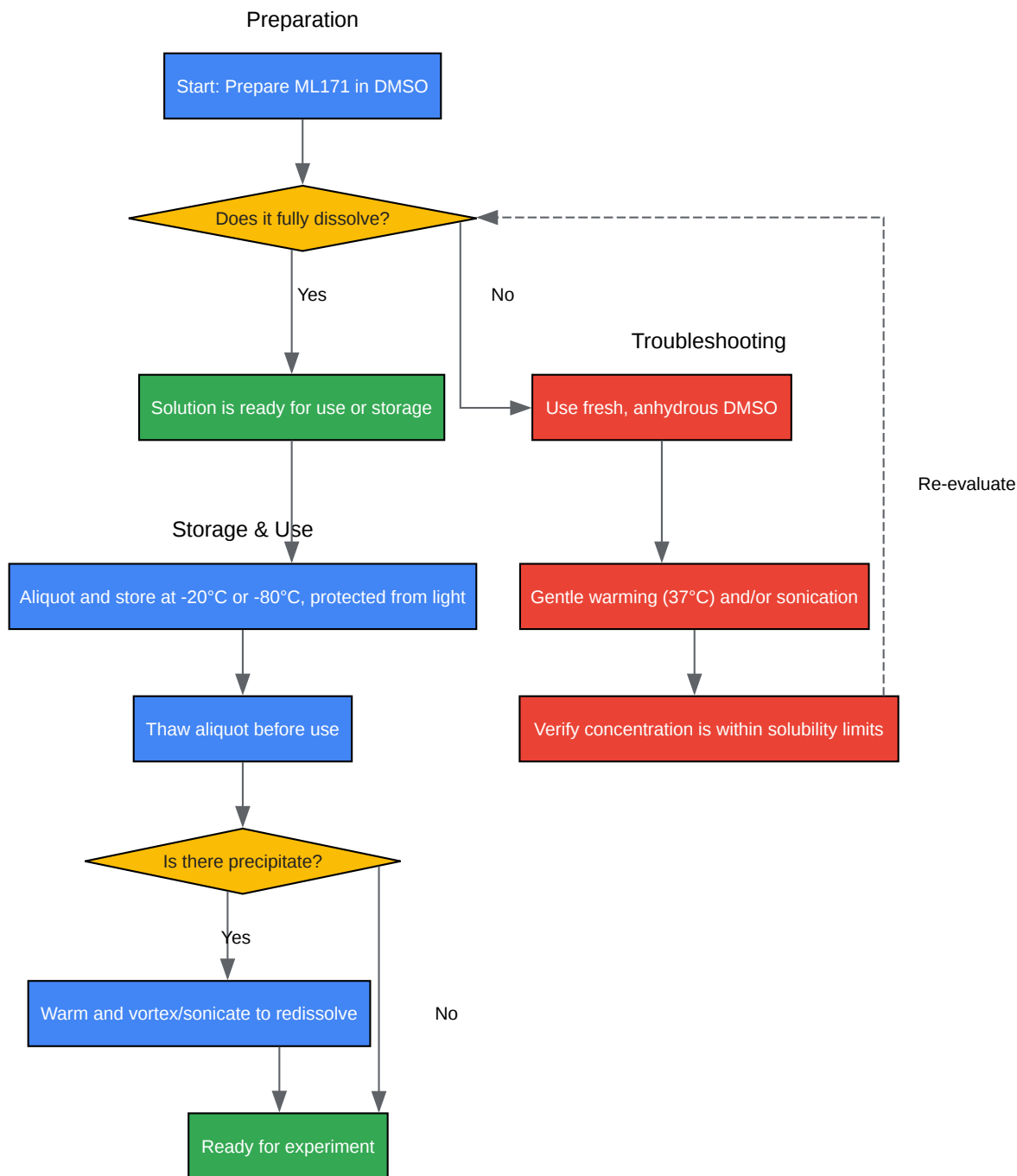
Experimental Protocols

Protocol for Preparing **ML171** Stock Solution in DMSO

- **Equilibration:** Allow the **ML171** vial and a sealed bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **ML171** powder.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the **ML171** powder.
- **Mixing:** Vortex the solution for 1-2 minutes to facilitate dissolution.
- **Assisted Dissolution (if necessary):** If the compound is not fully dissolved, gently warm the vial in a 37°C water bath for 5-10 minutes and vortex again. Alternatively, sonicate the vial for 5-10 minutes.
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter before use.
- **Storage:** Aliquot the stock solution into single-use, light-protected tubes and store at -20°C or -80°C.

Diagrams

Troubleshooting ML171 in DMSO

[Click to download full resolution via product page](#)Caption: Workflow for troubleshooting **ML171** solubility and stability in DMSO.

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